

# 3,6,9,12,15-Pentaoxaheptadecane chemical properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D 2343

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An In-depth Technical Guide to the Chemical Properties of 3,6,9,12,15-Pentaoxaheptadecane  
For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of 3,6,9,12,15-pentaoxaheptadecane, commonly known as tetraethylene glycol dimethyl ether or tetraglyme. The document details its structural and physicochemical characteristics, supported by quantitative data, and outlines the experimental protocols for their determination. This guide is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other fields who utilize this versatile solvent.

## Introduction

3,6,9,12,15-Pentaoxaheptadecane (Tetraglyme) is a high-boiling, polar aprotic solvent belonging to the glyme family of ethers. Its chemical structure consists of a chain of four ethylene glycol units terminated with methyl groups. This structure imparts a unique combination of properties, including high solubility for a wide range of organic and inorganic compounds, good thermal and chemical stability, and a low freezing point.<sup>[1]</sup> These characteristics make it a valuable solvent in various applications, including organic synthesis, battery technology, and as a medium for reactions requiring elevated temperatures.

## Chemical and Physical Properties

The key chemical and physical properties of 3,6,9,12,15-pentaoxaheptadecane are summarized in the tables below.

**Table 1: General and Physical Properties**

Property	Value	Reference
CAS Number	143-24-8	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C10H22O5	<a href="#">[3]</a>
Molecular Weight	222.28 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	Colorless transparent liquid	<a href="#">[4]</a>
Melting Point	-30 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	275-276 °C	<a href="#">[3]</a> <a href="#">[4]</a>
Density	1.009 g/mL at 25 °C	<a href="#">[3]</a>
Refractive Index (n <sub>20/D</sub> )	1.432	<a href="#">[3]</a>
Water Solubility	Soluble	<a href="#">[5]</a>

**Table 2: Safety and Hazard Properties**

Property	Value	Reference
Flash Point	136 °C (closed cup)	<a href="#">[2]</a>
Autoignition Temperature	265 °C (510 °F)	<a href="#">[2]</a>
Vapor Pressure	<0.01 mmHg at 20 °C	<a href="#">[2]</a>
Vapor Density	7.7 (vs air)	<a href="#">[2]</a>
Explosive Limit	0.8% (V)	<a href="#">[5]</a>

## Experimental Protocols

This section details the methodologies for determining the key chemical and physical properties of 3,6,9,12,15-pentaoxaheptadecane.

## Determination of Boiling Point (High-Boiling Liquid)

The boiling point of a high-boiling liquid like tetraglyme can be accurately determined using a distillation method or a micro-boiling point method with a Thiele tube.

Protocol using Thiele Tube:

- **Sample Preparation:** A small amount of the liquid (a few milliliters) is placed in a small test tube. A capillary tube, sealed at one end, is inverted and placed into the test tube containing the liquid.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling heat-transfer fluid, such as mineral oil.
- **Heating:** The side arm of the Thiele tube is gently and evenly heated. As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- **Observation:** Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary tube. At this point, the heating is stopped.
- **Boiling Point Determination:** As the apparatus cools, the bubbling will slow down and eventually stop. The temperature at which the liquid just begins to be drawn into the capillary tube is recorded as the boiling point.

## Determination of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a material. It is a characteristic property of a substance and is often used for identification and purity assessment. An Abbe refractometer is commonly used for this measurement.

Protocol using an Abbe Refractometer:

- **Calibration:** The instrument is calibrated using a standard sample with a known refractive index, often distilled water.

- **Sample Application:** A few drops of 3,6,9,12,15-pentaoxaheptadecane are placed on the clean, dry surface of the measuring prism.
- **Measurement:** The prism is closed, and the light source is adjusted to illuminate the sample. The user looks through the eyepiece and adjusts the control knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- **Reading:** The refractive index is read directly from the instrument's scale. The temperature should also be recorded as the refractive index is temperature-dependent.

## Determination of Flash Point

The flash point is the lowest temperature at which a liquid can vaporize to form an ignitable mixture in air. For 3,6,9,12,15-pentaoxaheptadecane, a closed-cup method is appropriate. The Pensky-Martens closed-cup test (ASTM D93) is a standard procedure.

Protocol using Pensky-Martens Closed-Cup Tester:

- **Sample Preparation:** The test cup of the Pensky-Martens apparatus is filled with the liquid sample to the specified level.
- **Apparatus Setup:** The lid is placed on the cup, and the apparatus is assembled. The stirrer is started at the specified speed.
- **Heating:** The sample is heated at a slow, constant rate.
- **Ignition Test:** At regular temperature intervals, an ignition source is dipped into the vapor space of the cup.
- **Flash Point Determination:** The flash point is the lowest temperature at which the application of the ignition source causes the vapors of the sample to ignite with a distinct flash inside the cup.

## Spectroscopic Analysis

NMR spectroscopy provides detailed information about the structure of a molecule.

Sample Preparation for  $^1\text{H}$  and  $^{13}\text{C}$  NMR:

- A small amount of 3,6,9,12,15-pentaoxaheptadecane (typically a few milligrams) is dissolved in a deuterated solvent (e.g., chloroform-d,  $\text{CDCl}_3$ ) in a clean, dry NMR tube.
- The final volume of the solution should be sufficient to cover the NMR probe's detection region (usually around 0.6-0.7 mL).
- The tube is capped and gently shaken to ensure the sample is fully dissolved and the solution is homogeneous.

IR spectroscopy is used to identify the functional groups present in a molecule.

Procedure for a Neat Liquid Sample:

- A drop of the neat (undiluted) liquid is placed on the surface of a salt plate (e.g., NaCl or KBr).
- A second salt plate is placed on top to create a thin liquid film between the plates.
- The "sandwich" of salt plates is then placed in the sample holder of the IR spectrometer for analysis.

GC-MS is a powerful technique that combines the separation capabilities of gas chromatography with the detection power of mass spectrometry to identify and quantify components of a mixture. It is also used to determine the purity of a substance.

General Procedure:

- **Sample Preparation:** A dilute solution of 3,6,9,12,15-pentaoxaheptadecane is prepared in a volatile solvent.
- **Injection:** A small volume of the sample is injected into the gas chromatograph.
- **Separation:** The sample is vaporized and carried by an inert gas through a capillary column, where separation of components occurs based on their boiling points and interactions with the column's stationary phase.
- **Detection and Analysis:** As each component elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented. The resulting mass spectrum provides a

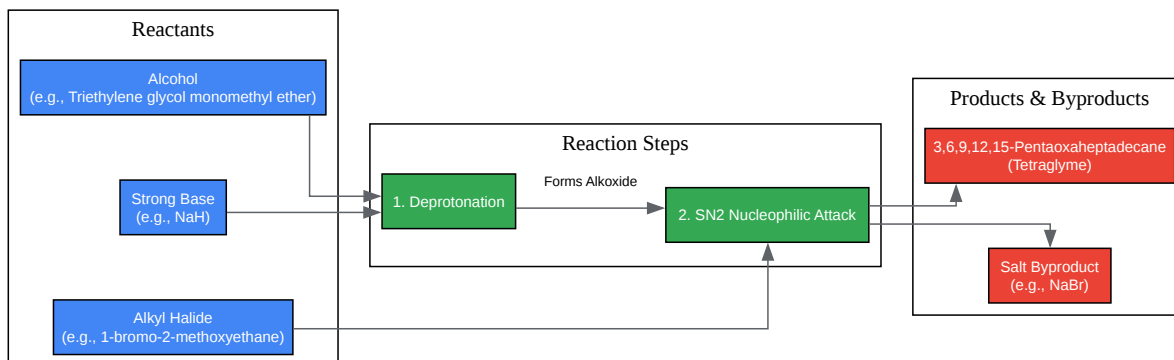
molecular fingerprint that can be used for identification by comparing it to a spectral library.

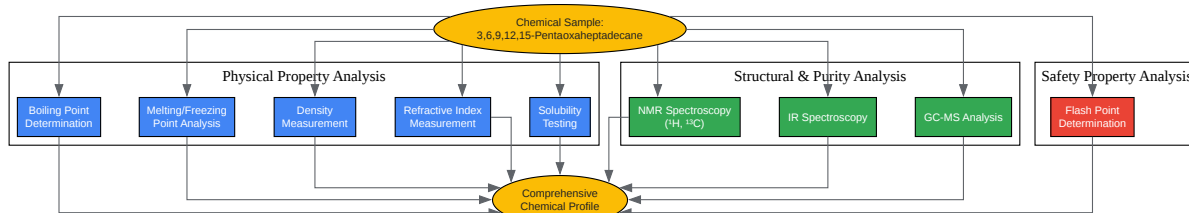
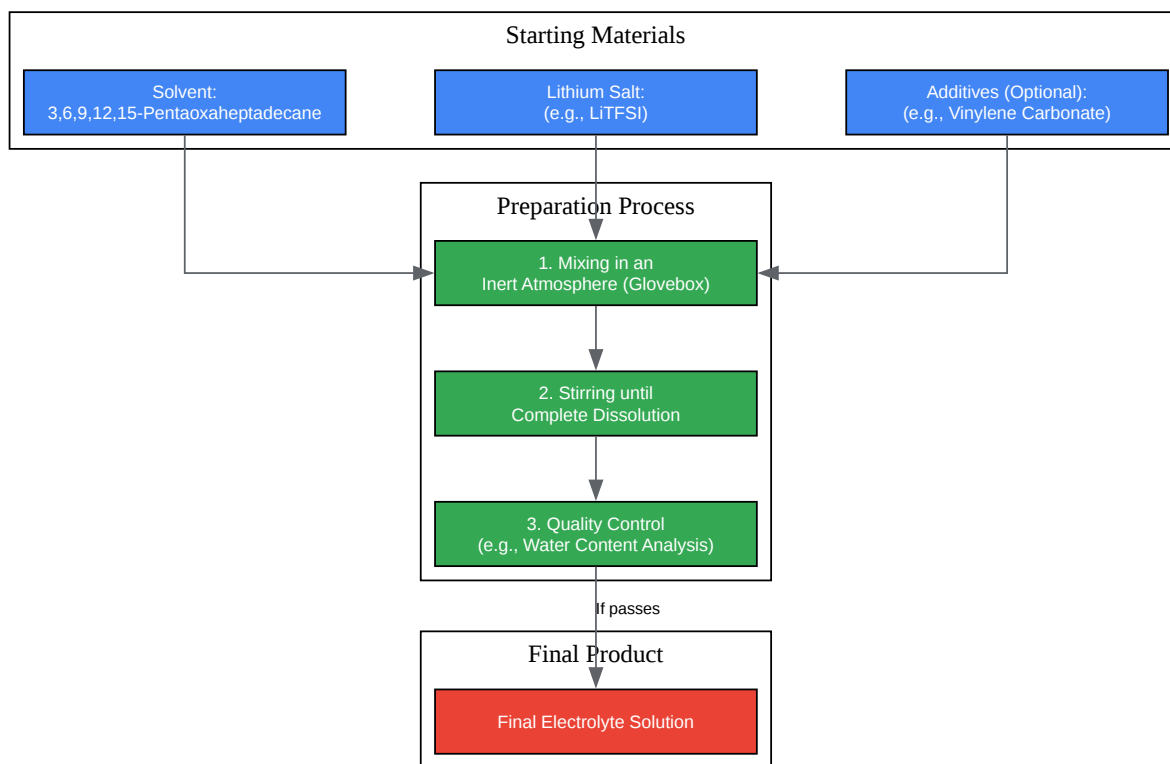
## Synthesis and Application Workflows

This section provides visualizations of a common synthesis route for glymes and a typical application workflow.

### Williamson Ether Synthesis

A common method for synthesizing ethers like 3,6,9,12,15-pentaoxaheptadecane is the Williamson ether synthesis. The following diagram illustrates the logical workflow of this synthesis.







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- To cite this document: BenchChem. [3,6,9,12,15-Pentaoxaheptadecane chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669706#3-6-9-12-15-pentaoxaheptadecane-chemical-properties]

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